

Estragole Analysis: Analytical Methods and Validation Protocols**Author:** Smolecule Technical Support Team. **Date:** February 2026**Compound Focus: Estragole**

CAS No.: 140-67-0

Cat. No.: S601013

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Introduction and Regulatory Significance

Estragole (1-allyl-4-methoxybenzene, CAS 140-67-0) is a naturally occurring phenylpropanoid found in various essential oils and herbal drugs including **fennel, anise, and star anise** [1]. This compound has raised significant safety concerns due to its **genotoxic and carcinogenic properties** [2]. The European Medicines Agency's Committee on Herbal Medicinal Products (HMPC) has emphasized that exposure to **estragole** should be kept as low as practically achievable [3].

Recent regulatory developments include a **new Ph. Eur. chapter (2.8.27)** specifically addressing the determination of **estragole** in herbal drugs and preparations [2] [3]. The proposed gas chromatography-based method has been validated for specific matrices including aniseed, anise oil, star anise, star anise oil, sweet fennel, bitter fennel, and various fennel oils [2]. The comment period for this new chapter extends until **September 30, 2025** [2] [3].

Analytical Methodologies

2.1. RP-HPLC-DAD Method (Isocratic Elution)

A novel reversed-phase high-performance liquid chromatography with diode-array detection (RP-HPLC-DAD) method has been developed for simultaneous determination of **estragole** and trans-anethole [1].

- **Chromatographic Conditions:**
 - **Column:** C18 reversed-phase column

- **Mobile Phase:** Methanol:water:acetonitrile (55:25:20, v/v/v)
 - **Elution Mode:** Isocratic
 - **Flow Rate:** 1.5 mL/min
 - **Detection:** DAD at 254 nm
 - **Injection Volume:** 20 µL
 - **Run Time:** <10 minutes
- **Sample Preparation:**
 - **Herbal products:** Ultrasound-assisted extraction with methanol
 - **Essential oils:** Direct dilution with methanol
 - **Filtration:** Through 0.45 µm membrane filters before injection
- **Method Advantages:**
 - Simple isocratic elution versus complex gradients
 - Rapid analysis (<10 minutes)
 - Simultaneous quantification of **estragole** and trans-anethole
 - No thermal degradation concerns compared to GC methods

2.2. GC-Based Methods (Ph. Eur. Chapter 2.8.27)

The newly proposed European Pharmacopoeia chapter specifies gas chromatography as the preferred method for **estragole** determination [2] [3].

- **Instrumentation:** Gas chromatography with flame ionization detection (GC-FID) or mass spectrometry (GC-MS)
- **Validated Matrices:** Aniseed, anise oil, star anise, star anise oil, sweet fennel, bitter fennel, cut bitter fennel, bitter-fennel fruit oil, and bitter-fennel herb oil [2]
- **Applicability:** For other herbal drugs or preparations, suitability must be demonstrated or an alternative validated method used [3]

2.3. Alternative Methods

- **GC-FID/GC-MS:** Most widely used for essential oil analysis [1]
- **Stir Bar Sorptive Extraction (SBSE) with GC-MS:** For detection of **estragole** in herbal products [1]
- **Ultrasound-Assisted Extraction:** Coupled with UPLC methods [1]

Method Validation Protocols

The RP-HPLC-DAD method has been validated according to ICH guidelines [1].

Table 1: Method Validation Parameters for RP-HPLC-DAD **Estragole** Analysis

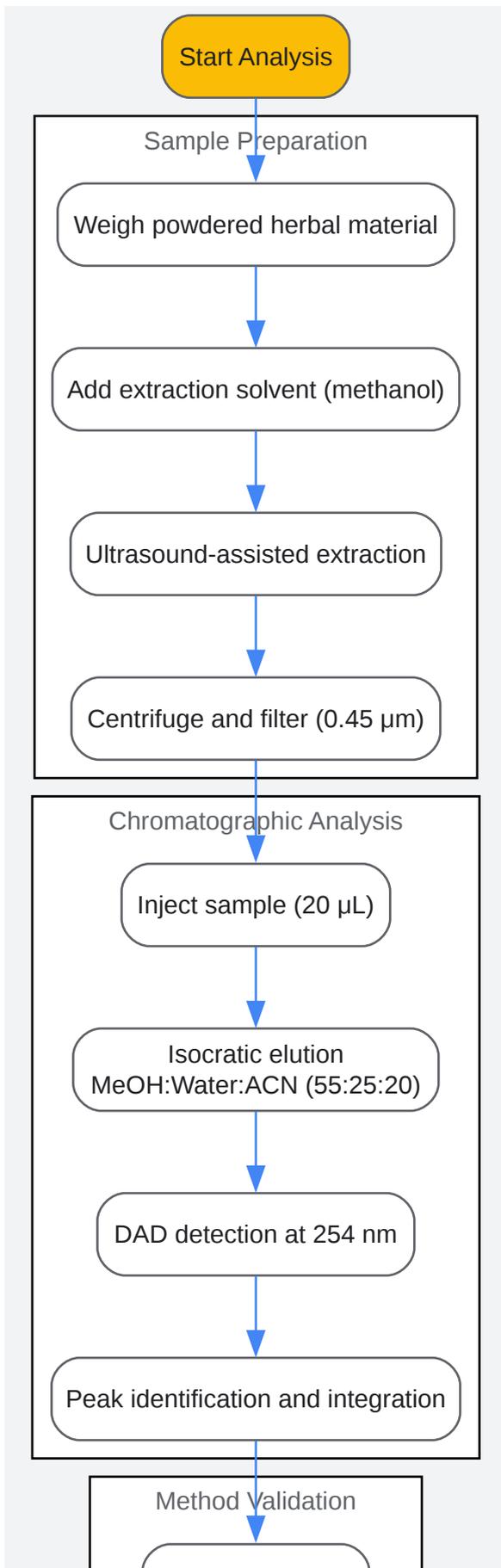
Validation Parameter	Specification	Results
Linearity Range	1-100 µg/mL	R ² > 0.999
Limit of Detection (LOD)	Signal-to-noise ratio 3:1	0.15 µg/mL
Limit of Quantification (LOQ)	Signal-to-noise ratio 10:1	0.5 µg/mL
Precision (RSD)	Intra-day and inter-day	<2%
Accuracy	Recovery studies	98-102%
Specificity	No interference from other compounds	Confirmed
Robustness	Minor changes in mobile phase composition, flow rate, and column temperature	Method remained unaffected

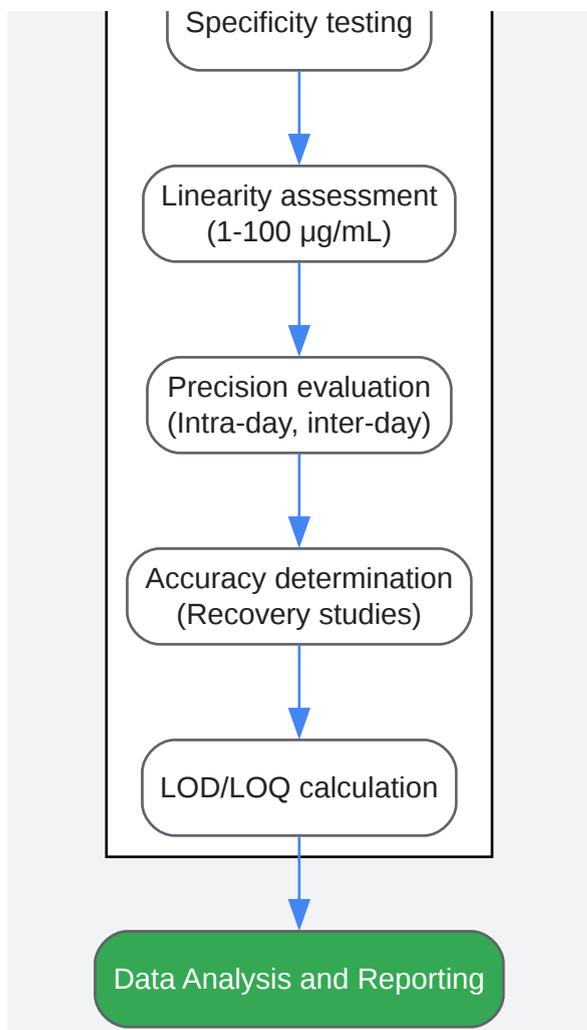
Table 2: **Estragole** Content in Various Herbal Matrices

Herbal Matrix	Estragole Content	Analytical Method
Fennel (<i>F. vulgare</i> var. <i>vulgare</i>)	57.9% of essential oil	GC-FID/GC-MS [1]
Fennel essential oil	51.18-72%	GC-FID/GC-MS [1]
Fennel herbal teas	Varies by preparation method	GC-MS [4]
Anise	Minor component	GC-FID/GC-MS [1]
Star anise	Minor component	GC-FID/GC-MS [1]

Experimental Workflow

The following diagram illustrates the complete analytical workflow for **estragole** determination in herbal products:





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Safety and Risk Assessment Considerations

Estragole is metabolized into 1'-hydroxy **estragole**, which undergoes activation and forms DNA adducts leading to genotoxicity and carcinogenicity [1]. The **Margin of Exposure (MOE) approach** is recommended for risk assessment, where an MOE of 10,000 or higher is considered of low concern from a public health perspective [4].

For fennel herbal teas specifically, risk assessment has led to the calculation of MOE values of 34-1000, indicating that the use of fennel herbal tea is of **high priority for risk management** [4]. This underscores the critical importance of accurate **estragole** quantification in quality control.

Applications in Quality Control

The validated methods are essential for:

- **Quality control laboratories** for routine analysis of **estragole** concentrations [1]
- **Verification of herb authenticity** and detection of degraded samples [1]
- **Ensuring consumer safety** by monitoring **estragole** levels in herbal products [2]
- **Regulatory compliance** with evolving Ph. Eur. requirements [2] [3]
- **Stability studies** of herbal drugs and preparations

Conclusion

The development and validation of robust analytical methods for **estragole** determination are crucial for ensuring the safety and quality of herbal medicinal products. The newly proposed RP-HPLC-DAD method offers a practical alternative to GC-based methods, providing rapid, simultaneous quantification of **estragole** and trans-anethole without thermal degradation concerns [1]. With the implementation of the new Ph. Eur. chapter 2.8.27, laboratories must validate their methods for specific matrices to ensure regulatory compliance and patient safety [2] [3].

References

1. Development and validation of a RP-HPLC-DAD method ... [sciencedirect.com]
2. New Ph. Eur. Chapter on Estragole – Ensure Compliance ... [phytolab.com]
3. New Ph. Eur. Chapter for Estragole Determination [gmp-compliance.org]
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